

An In-depth Technical Guide on the Material Safety of Spiro-NPB

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Compound of Interest

Compound Name: Spiro-NPB

Cat. No.: B1394941

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Disclaimer: A comprehensive, officially recognized Material Safety Data Sheet (MSDS) or Safety Data Sheet (SDS) for **Spiro-NPB** (N,N'-di(naphthalen-1-yl)-N,N'-bis(phenyl)-2,2'-dimethylbenzidine) is not publicly available at the time of this writing. The following information has been compiled from publicly accessible databases and supplier information and should be used as a general guide only. Researchers and professionals are strongly advised to consult with their institution's Environmental Health and Safety (EHS) department and to handle this chemical with the care appropriate for a novel substance with unknown long-term toxicological properties.

This guide is intended for researchers, scientists, and drug development professionals who may handle **Spiro-NPB**. It provides an overview of the known properties and general safety precautions.

Chemical and Physical Properties

Spiro-NPB is a complex organic molecule commonly used as a hole transport material in organic light-emitting diodes (OLEDs). Its physical and chemical properties are summarized below.

Property	Value	Source
Chemical Name	N,N'-di(naphthalen-1-yl)-N,N'-bis(phenyl)-2,2'-dimethylbenzidine	N/A
Synonyms	Spiro-NPB, 2,2'-Dimethyl-N,N'-di-[(1-naphthyl)-N,N'-diphenyl]-1,1'-biphenyl-4,4'-diamine, α -NPD	N/A
CAS Number	495416-60-9	N/A
Molecular Formula	C ₅₇ H ₃₈ N ₂	N/A
Molecular Weight	750.93 g/mol	N/A
Appearance	White to off-white powder	N/A
Solubility	Soluble in organic solvents such as chloroform, tetrahydrofuran, and toluene. Insoluble in water.	N/A
Melting Point	Not available	N/A
Boiling Point	Not available	N/A
Flash Point	Not available	N/A

Hazard Identification and Classification

Due to the lack of a formal SDS, a definitive hazard classification for **Spiro-NPB** is not available. However, based on its structure as a complex aromatic amine, the following potential hazards should be considered:

- **Acute Toxicity:** The acute toxicity of **Spiro-NPB** is unknown. As a general precaution, it should be treated as potentially harmful if ingested, inhaled, or in contact with skin.
- **Skin and Eye Irritation:** May cause skin and eye irritation upon contact.

- **Respiratory Irritation:** Inhalation of dust particles may cause respiratory tract irritation.
- **Chronic Toxicity:** The long-term health effects of exposure to **Spiro-NPB** have not been studied. Aromatic amines as a class can have varied toxicological profiles, with some being known carcinogens or having other target organ effects.

It is prudent to handle **Spiro-NPB** as a substance of unknown toxicity and to minimize all routes of exposure.

Handling and Storage

Adherence to standard laboratory safety protocols is essential when handling **Spiro-NPB**.

- **Engineering Controls:** Handle in a well-ventilated area, preferably within a chemical fume hood, especially when handling the powder or preparing solutions.
- **Personal Protective Equipment (PPE):**
 - **Eye Protection:** Wear chemical safety goggles.
 - **Hand Protection:** Wear compatible chemical-resistant gloves (e.g., nitrile).
 - **Skin and Body Protection:** Wear a lab coat.
- **Hygiene Measures:** Avoid breathing dust. Avoid contact with skin and eyes. Wash hands thoroughly after handling. Do not eat, drink, or smoke in the laboratory.
- **Storage:** Store in a tightly sealed container in a cool, dry, and well-ventilated place. Keep away from incompatible materials such as strong oxidizing agents.

First-Aid Measures

In the event of exposure, follow these general first-aid guidelines and seek medical attention.

- **Inhalation:** Move the person to fresh air. If breathing is difficult, give oxygen.
- **Skin Contact:** Immediately wash the affected area with soap and plenty of water. Remove contaminated clothing.

- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, lifting lower and upper eyelids occasionally.
- Ingestion: Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water.

Accidental Release and Disposal Measures

- Spill Cleanup: For small spills of the solid material, carefully sweep up and place in a sealed container for disposal. Avoid generating dust. For solutions, absorb with an inert material (e.g., vermiculite, sand) and place in a sealed container for disposal.
- Waste Disposal: Dispose of waste in accordance with local, state, and federal regulations. As a substance with unknown environmental effects, it should not be released into the environment.

Experimental Protocols

Specific experimental protocols for the safety assessment of **Spiro-NPB** are not available. The following are general experimental procedures for the characterization of such materials in a research setting.

Protocol 1: Purity Assessment by High-Performance Liquid Chromatography (HPLC)

- Objective: To determine the purity of a **Spiro-NPB** sample.
- Materials:
 - **Spiro-NPB** sample
 - HPLC-grade solvents (e.g., acetonitrile, tetrahydrofuran)
 - HPLC system with a suitable column (e.g., C18 reverse-phase) and UV detector.
- Procedure:
 1. Prepare a stock solution of the **Spiro-NPB** sample in a suitable solvent at a known concentration (e.g., 1 mg/mL).

2. Prepare a series of dilutions from the stock solution for calibration.
3. Set up the HPLC method, including the mobile phase composition (isocratic or gradient), flow rate, column temperature, and UV detection wavelength (determined from the UV-Vis spectrum of **Spiro-NPB**).
4. Inject the calibration standards and the sample solution into the HPLC system.
5. Analyze the resulting chromatograms to identify the main peak corresponding to **Spiro-NPB** and any impurity peaks.
6. Calculate the purity of the sample based on the relative peak areas.

Protocol 2: Structural Confirmation by Nuclear Magnetic Resonance (NMR) Spectroscopy

- Objective: To confirm the chemical structure of the synthesized or purchased **Spiro-NPB**.
- Materials:
 - **Spiro-NPB** sample
 - Deuterated solvent (e.g., CDCl_3 , DMSO-d_6)
 - NMR spectrometer.
- Procedure:
 1. Dissolve a small amount of the **Spiro-NPB** sample in the chosen deuterated solvent in an NMR tube.
 2. Acquire ^1H and ^{13}C NMR spectra.
 3. Process the spectra (Fourier transform, phase correction, baseline correction).
 4. Analyze the chemical shifts, integration values, and coupling patterns in the ^1H NMR spectrum and the chemical shifts in the ^{13}C NMR spectrum.

5. Compare the experimental spectra with the expected spectra based on the known structure of **Spiro-NPB** to confirm its identity.

Visualizations

The following diagrams illustrate general laboratory workflows relevant to the handling of chemical substances like **Spiro-NPB**.

Caption: A general workflow for the safe handling of chemicals in a laboratory setting.

Caption: A logical flow for responding to a chemical spill in a laboratory.

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